

A Technical Guide to Commercially Available Dutasteride-13C6 for Research Applications

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This technical guide provides an in-depth overview of commercially available **Dutasteride-13C6**, a stable isotope-labeled internal standard crucial for the accurate quantification of dutasteride in biological matrices. This document outlines the primary commercial sources, provides a detailed analytical methodology for its use, and visualizes the relevant biological pathway and experimental workflows.

Introduction to Dutasteride and its Labeled Analog

Dutasteride is a potent dual inhibitor of both type 1 and type 2 5-alpha-reductase isoenzymes. [1][2] These enzymes are responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). By inhibiting this conversion, dutasteride is effective in the treatment of benign prostatic hyperplasia (BPH). [1][3]

Dutasteride-13C6 is a stable isotope-labeled version of dutasteride, where six carbon atoms have been replaced with the heavier carbon-13 isotope. This labeling makes it an ideal internal standard for quantitative analysis using mass spectrometry-based methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). [4][5] Its near-identical chemical and physical properties to the unlabeled analyte ensure similar extraction efficiency and ionization response, while its mass difference allows for clear differentiation by the mass spectrometer, leading to highly accurate and precise quantification. [4]

Commercial Sources of Dutasteride-13C6

A number of reputable suppliers offer **Dutasteride-13C6** for research and analytical purposes. The following table summarizes key information from various commercial vendors to aid in the selection of a suitable source.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Intended Use
LGC Standards	1217685-27-2	Not specified	Not specified	Not specified	Pharmaceutical analytical testing
BOC Sciences	1217685-27-2	C ₂₁ [¹³ C]6H ₃ OF ₆ N ₂ O ₂	534.49	95% by HPLC; 95% atom ¹³ C	Research chemicals, biochemicals, and pharmaceutical ingredients
Simson Pharma Limited	1217685-27-2	Not specified	Not specified	Accompanied by Certificate of Analysis	Drug Impurity Standards
MedchemExpress	1217685-27-2	C ₂₁ [¹³ C]6H ₃ OF ₆ N ₂ O ₂	534.49	Not specified	Research use only
Cayman Chemical	1217685-27-2	C ₂₁ [¹³ C]6H ₃ OF ₆ N ₂ O ₂	534.5	≥98%	Internal standard for the quantification of dutasteride by GC- or LC-MS
Clearsynth	1217685-27-2	C ₂₁ ¹³ C ₆ H ₃₀ F ₆ N ₂ O ₂	534.50	Not specified	Internal standard for the quantification of Dutasteride by GC- or LC-mass spectrometry

Pharmaffiliates	1217685-27-2	C21[13C]6H30F6N2O2	534.49	Not specified	Reference standards
Santa Cruz Biotechnology	1217685-27-2	C21(13C)6H30F6N2O2	534.49	Not specified	Research Use Only

Experimental Protocol: Quantification of Dutasteride in Human Plasma using LC-MS/MS

The following is a detailed methodology for the quantification of dutasteride in human plasma, utilizing **Dutasteride-13C6** as an internal standard. This protocol is based on a validated bioanalytical method.[\[4\]](#)

1. Sample Preparation (Liquid-Liquid Extraction)

- To 300 µL of human plasma, add the internal standard (**Dutasteride-13C6**) solution.
- Vortex the mixture for 30 seconds.
- Add 2.5 mL of an extraction solvent mixture of methyl tert-butyl ether and n-hexane (80:20, v/v).
- Vortex the sample for 10 minutes.
- Centrifuge at 4000 rpm for 5 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 300 µL of the mobile phase.

2. Chromatographic Conditions

- HPLC System: A suitable high-performance liquid chromatography system.
- Column: Gemini C18 (150 × 4.6 mm, 5 µm).

- Mobile Phase: Acetonitrile and 5 mM ammonium formate (pH adjusted to 4.0 with formic acid) in a ratio of 85:15 (v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 40°C.

3. Mass Spectrometric Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Dutasteride: Monitor the appropriate precursor to product ion transition.
 - **Dutasteride-13C6**: Monitor the appropriate precursor to product ion transition with a +6 Da shift from the unlabeled dutasteride.
- Ion Source Parameters: Optimize parameters such as ion spray voltage, nebulizer gas, curtain gas, and collision gas pressure according to the specific instrument used.

4. Calibration and Quality Control

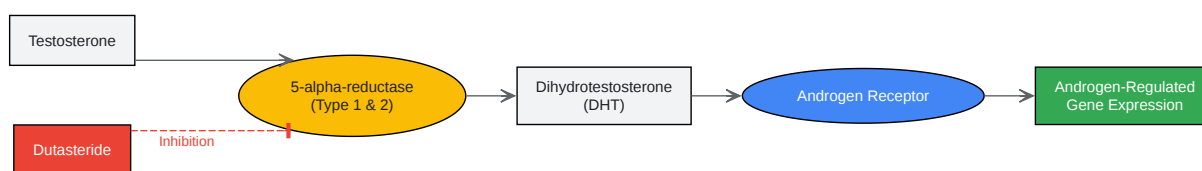
- Prepare a series of calibration standards by spiking blank plasma with known concentrations of dutasteride.
- Prepare quality control (QC) samples at low, medium, and high concentrations in a similar manner.
- Process the calibration standards and QC samples alongside the unknown samples.

- Construct a calibration curve by plotting the peak area ratio of dutasteride to **Dutasteride-13C6** against the concentration of dutasteride.
- Determine the concentration of dutasteride in the unknown samples by interpolation from the calibration curve.

Visualizations

Signaling Pathway: Dutasteride's Mechanism of Action

The following diagram illustrates the 5-alpha-reductase signaling pathway and the inhibitory action of dutasteride.

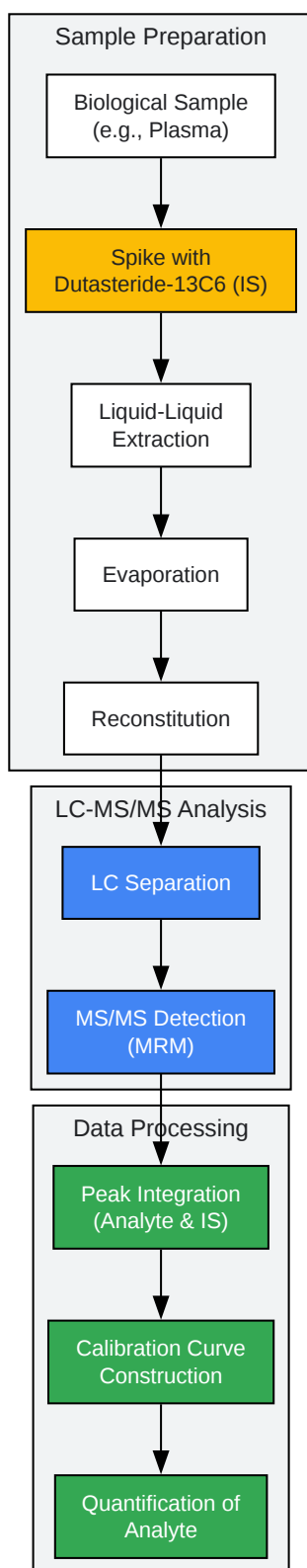


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Caption: Dutasteride inhibits the conversion of testosterone to DHT.

Experimental Workflow: Quantitative Analysis using a Labeled Internal Standard

This diagram outlines a typical experimental workflow for the quantification of an analyte in a biological sample using a stable isotope-labeled internal standard.



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Caption: Workflow for quantitative analysis using a labeled internal standard.

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